

# Dealing with high current and overheating in Tricine-PAGE

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tricine*

Cat. No.: *B1662993*

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## Technical Support Center: Tricine-PAGE Troubleshooting

This guide provides troubleshooting assistance for common issues encountered during **Tricine**-sodium dodecyl sulfate-polyacrylamide gel electrophoresis (**Tricine**-SDS-PAGE), specifically focusing on problems related to high current and overheating.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My electrophoresis apparatus is generating a very high current and the gel is overheating. What are the common causes?

High current and subsequent overheating during **Tricine**-PAGE can be attributed to several factors. The most common culprits are incorrectly prepared running buffers, specifically the anode and cathode buffers. An incorrect ionic strength, often resulting from errors in component concentrations or pH adjustments, can lead to increased conductivity and, consequently, a higher current. Additionally, setting the voltage too high at the beginning of the run can cause a surge in current and generate excess heat.<sup>[1][2][3]</sup>

Q2: How can I troubleshoot and prevent overheating of my **Tricine**-PAGE gel?

To mitigate overheating, it is crucial to ensure your electrophoresis setup is properly cooled.<sup>[1]</sup> This can be achieved by running the gel in a cold room or using pre-cooled buffers.<sup>[4]</sup> Another effective strategy is to start the electrophoresis at a low, constant voltage. A gradual increase in voltage after the initial phase allows for better heat dissipation. Some protocols recommend an initial voltage of 30V until the sample has fully entered the stacking gel.

Q3: The current in my **Tricine**-PAGE run increases gradually to very high levels (e.g., 300 mA). Is this normal?

A gradual increase in current when running at a constant voltage is expected as the electrical resistance changes during the run. However, an excessive increase leading to overheating is a sign of a problem, often related to the running buffer's composition. For instance, using a running buffer with a higher concentration of SDS (e.g., 0.4% instead of the standard 0.1% in the cathode buffer) has been reported to cause high current and overheating.

Q4: My gel is running very slowly, and I'm also observing some overheating. Could these issues be related?

Yes, slow run times and overheating can be linked. An improperly prepared running buffer can lead to both issues. For example, if the pH of your buffers is incorrect, it can affect the mobility of the ions, leading to a slower run and potentially increased resistance and heat generation. It is also important to ensure that the SDS in your buffers has not precipitated, which can occur at low temperatures and lead to running problems.

Q5: What are the recommended running conditions (voltage, current) for **Tricine**-PAGE to avoid these issues?

Optimal running conditions can vary depending on the gel size and thickness. However, a general guideline is to start with a low constant voltage, for example, 30V, until the dye front has moved through the stacking gel. After this initial period, the voltage can be increased. For standard 1.0 mm thick minigels, running at a constant voltage of 100-150V is a common practice. For thicker or larger gels, it is advisable to adjust the voltage and current accordingly and to ensure efficient cooling.

## Data Presentation

Table 1: Recommended Running Conditions for **Tricine**-PAGE

Parameter	Initial Phase	Main Run	Notes
Voltage (Constant)	30 V	100-180 V	Start low until the sample enters the separating gel.
Current	May start as high as 80 mA for a 0.7-mm, 10% gel	Will vary depending on buffer composition and temperature.	Monitor for excessive increases.
Power (Constant)	-	~10 W per gel	An alternative to constant voltage to ensure even heat generation.
Temperature	Cooled	Should not exceed 35–40 °C	Use a cold room or pre-cooled buffers to maintain temperature.

Table 2: Standard **Tricine**-PAGE Buffer Compositions

Buffer Component	Cathode Buffer (Upper Tank)	Anode Buffer (Lower Tank)	Gel Buffer (in Separating Gel)
Tris	0.1 M	0.2 M	1.0 M (adjusts to 3M in some protocols)
Tricine	0.1 M	-	-
SDS	0.1%	-	0.1% (adjusts to 0.3% in some protocols)
pH	~8.25 (Do not adjust)	~8.9	~8.45
Reference			

## Experimental Protocols

### Protocol 1: Preparation of Tricine-PAGE Running Buffers

#### 1. Cathode Buffer (1X):

- To prepare 1 liter, dissolve 12.11 g of Tris base and 17.92 g of **Tricine** in approximately 900 ml of deionized water.
- Add 10 ml of 10% (w/v) SDS solution.
- Bring the final volume to 1 liter with deionized water.
- Crucially, do not adjust the pH of the cathode buffer. The pH should be around 8.25.

## 2. Anode Buffer (1X):

- To prepare 1 liter, dissolve 24.2 g of Tris base in approximately 900 ml of deionized water.
- Adjust the pH to 8.9 with concentrated HCl.
- Bring the final volume to 1 liter with deionized water.

## Protocol 2: Casting a 10% Tricine-SDS-PAGE Separating Gel (for a standard mini-gel system)

### 1. Prepare the following solutions:

- Acrylamide/Bis-acrylamide solution (49.5% T, 3% C): 48 g Acrylamide and 1.5 g N,N'-Methylenebisacrylamide in 100 ml deionized water.
- Gel Buffer (3M Tris, 0.3% SDS, pH 8.45): Dissolve 182 g of Tris base in 300 ml of deionized water. Adjust the pH to 8.45 with HCl. Add 1.5 g of SDS and bring the final volume to 500 ml.
- 10% (w/v) Ammonium Persulfate (APS): Prepare fresh.
- TEMED (N,N,N',N'-Tetramethylethylenediamine)

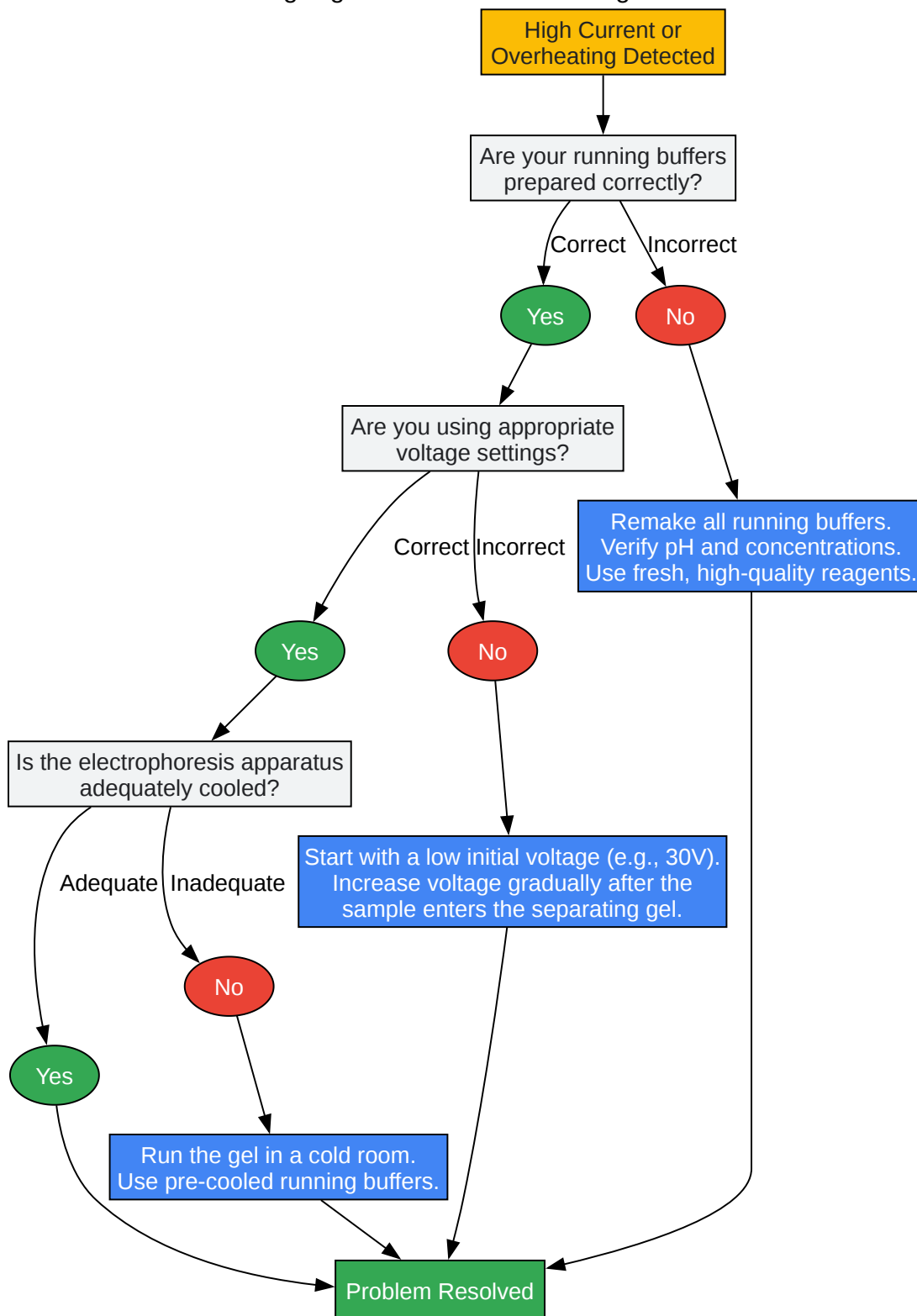
### 2. Mix the following in a small beaker or tube:

- 3.33 ml of Acrylamide/Bis-acrylamide solution
- 3.33 ml of Gel Buffer

- 3.33 ml of deionized water
  - (Optional) 10% glycerol can be added for sharper bands.
3. Degas the solution for 10-15 minutes.
  4. Add polymerization catalysts:
    - 50  $\mu$ l of 10% APS
    - 5  $\mu$ l of TEMED
  5. Immediately pour the gel solution into the gel cassette, leaving space for the stacking gel.
  6. Overlay with water-saturated isobutanol to ensure a flat surface.
  7. Allow the gel to polymerize for at least one hour.

## Mandatory Visualization

## Troubleshooting High Current &amp; Overheating in Tricine-PAGE

[Click to download full resolution via product page](#)Caption: Troubleshooting flowchart for high current and overheating in **Tricine**-PAGE.

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- To cite this document: BenchChem. [Dealing with high current and overheating in Tricine-PAGE]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662993#dealing-with-high-current-and-overheating-in-tricine-page]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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